

Technical Support Center: FM4-64 Stock Solutions

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Compound of Interest

Compound Name: FM4-64

Cat. No.: B1673507

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This guide provides troubleshooting advice and answers to frequently asked questions concerning the preparation and storage of **FM4-64** stock solutions, with a focus on preventing dye aggregation.

Troubleshooting Guide

Q1: My **FM4-64** stock solution appears cloudy or has visible precipitates. What is happening?

A: Cloudiness or precipitation in your **FM4-64** solution is a common sign of dye aggregation. **FM4-64** is a lipophilic molecule, meaning it has a tendency to clump together in solution, especially if not prepared or stored correctly.^{[1][2]} This aggregation can be caused by several factors, including incomplete dissolution, the use of a suboptimal solvent, or improper storage conditions that lead to freeze-thaw cycles.^{[2][3][4]}

Q2: What is the best solvent for preparing a stable **FM4-64** stock solution?

A: The recommended solvent for a high-concentration **FM4-64** stock solution is high-quality, anhydrous Dimethyl Sulfoxide (DMSO).^{[1][3][5]} While some protocols mention the possibility of using sterile water for stock solutions, DMSO provides significantly better solubility, with concentrations of 30-50 mg/mL being achievable.^{[3][6]} It is critical to use newly opened DMSO, as it is hygroscopic (absorbs moisture from the air), and the presence of water can dramatically reduce solubility and promote aggregation.^[2]

Q3: How can I ensure the **FM4-64** powder dissolves completely to prevent aggregation from the start?

A: Complete initial dissolution is crucial. Many suppliers recommend mechanical assistance to ensure the dye fully dissolves in DMSO.^{[1][2][3][6]} Simply adding the solvent to the powder may not be sufficient.

Experimental Protocol: Dissolving FM4-64 Powder

- **Preparation:** Bring the vial of **FM4-64** powder and a bottle of new, anhydrous DMSO to room temperature.
- **Solvent Addition:** Add the required volume of DMSO to the vial to achieve your target concentration (e.g., 1-15 mM).
- **Mechanical Agitation:** Vigorously vortex the solution.
- **Sonication:** Place the vial in an ultrasonic water bath and sonicate until the solution is clear and no particulates are visible.^{[1][2][3]} This step is highly recommended by multiple suppliers to achieve maximum solubility.
- **Visual Inspection:** Hold the vial against a light source to confirm that all powder has dissolved and the solution is homogenous.

Q4: What are the optimal storage conditions to maintain a stable, aggregation-free stock solution?

A: Proper storage is essential to prevent degradation and aggregation over time. The key principles are cold temperature, protection from light, and avoidance of repeated freezing and thawing.

- **Aliquotting:** To avoid freeze-thaw cycles, divide the main stock solution into smaller, single-use aliquots in opaque tubes.^[7]
- **Storage Temperature:** Store the aliquots at -20°C for short-to-medium term storage (1-6 months) or at -80°C for long-term storage (up to one year).^{[3][8][6]}

- Light Protection: **FM4-64** is light-sensitive.[6][9] Always store vials and tubes in the dark (e.g., in a freezer box or wrapped in foil) to prevent photodegradation.

Frequently Asked Questions (FAQs)

Q1: What is a typical concentration range for an **FM4-64** stock solution?

A: Stock solutions are typically prepared at concentrations ranging from 1 mM to 15 mM.[5][6] Common concentrations cited in protocols are 5 mM and 10 mM.[2][3][9] The high concentration allows for significant dilution when preparing the final working solution for cell staining (usually 1-10 μ M).[6]

Q2: Can I use water to prepare my stock solution?

A: It is strongly advised not to use water for preparing a high-concentration stock solution. **FM4-64** is described as a water-soluble lipophilic dye, but its solubility in purely aqueous solutions is limited, and aggregation is highly likely at millimolar concentrations.[1][2][6] Water-based buffers like PBS or HBSS are appropriate for diluting the DMSO stock to a final working concentration immediately before use.[8][6]

Q3: How do I properly dilute my DMSO stock into an aqueous buffer without causing the dye to precipitate?

A: To prevent precipitation when moving from a high-concentration organic stock to a low-concentration aqueous working solution, you should add the stock to the buffer, not the other way around.

- Pipette the required volume of your aqueous buffer (e.g., HBSS, PBS, or cell culture medium) into a new tube.
- While gently vortexing or swirling the buffer, add the small volume of the **FM4-64** DMSO stock solution.
- Continue to mix thoroughly to ensure rapid and even dispersion. This method prevents localized high concentrations of the dye from crashing out of solution.

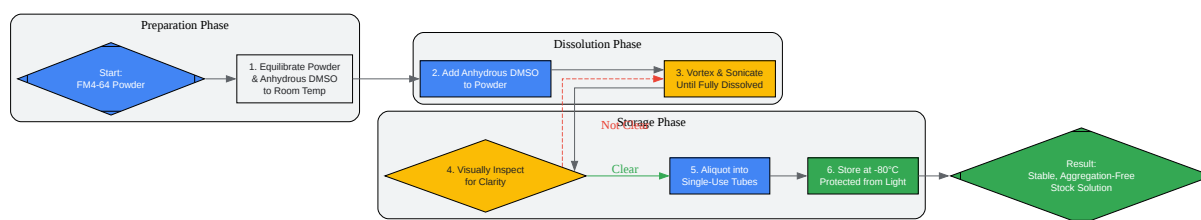
Quantitative Data Summary

The following table summarizes key quantitative data for preparing and storing **FM4-64** solutions.

Parameter	Value	Solvent	Notes	Citations
Solubility	30 - 50 mg/mL (49 - 82 mM)	DMSO	Sonication is recommended to achieve maximum solubility.	[1] [2] [3] [6]
Stock Concentration	1 - 15 mM	DMSO	A high concentration allows for large dilutions for working solutions.	[5] [6]
Working Concentration	1 - 10 μ M	Aqueous Buffer (PBS, HBSS, etc.)	Prepared by diluting the DMSO stock immediately before use.	[6]
Powder Storage	-20°C for up to 3 years	N/A	Keep dry and protected from light.	[6]
Stock Solution Storage	-80°C for up to 1 year	DMSO	Aliquot to avoid repeated freeze-thaw cycles.	[10] [3] [6]
Stock Solution Storage	-20°C for 1-6 months	DMSO	Aliquot to avoid repeated freeze-thaw cycles.	[3] [9]

Experimental Workflow Visualization

The diagram below illustrates the recommended workflow for preparing a stable **FM4-64** stock solution to minimize the risk of aggregation.



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Caption: Workflow for preparing a stable **FM4-64** stock solution.

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